

Biological Activity of Morpholine Propanolamine Derivatives

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Compound of Interest

Compound Name: 1-Amino-3-morpholin-4-ylpropan-2-ol oxalate

CAS No.: 1078162-98-7

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Executive Summary

Morpholine propanolamine derivatives represent a privileged scaffold in medicinal chemistry, characterized by the fusion of a morpholine heterocycle with a propanolamine (1-amino-3-propan-2-ol) linker. This structural motif bridges the lipophilic, metabolic-modulating properties of the morpholine ring with the hydrogen-bonding and conformational flexibility of the propanolamine chain.

While historically associated with

-adrenergic blockade, recent high-impact studies have repositioned this class as potent antimicrobial (specifically antifungal) and antineoplastic agents. This guide dissects the structure-activity relationships (SAR), mechanistic pathways, and validation protocols necessary for developing these derivatives into clinical candidates.^[1]

Chemical Architecture & SAR Analysis

The core pharmacophore consists of three distinct domains: the Morpholine Head (Domain A), the Propanolamine Linker (Domain B), and the Tail Region (Domain C).

Structure-Activity Relationship (SAR) Matrix

Domain	Structural Component	Biological Function & SAR Insights
A	Morpholine Ring	Metabolic Shield: The ether oxygen lowers basicity (ngcontent-ng-c4120160419="" _nghost-ng-c3115686525="" class="inline ng-star-inserted">), improving bioavailability compared to piperidine analogs. Modification: C2/C6-dimethyl substitution (as seen in Amorolfine) locks conformation, enhancing specificity for sterol -reductase.
B	Propanolamine Linker	H-Bonding: The secondary hydroxyl (-OH) at C2 is critical for H-bonding with active site residues (e.g., Ser/Thr in kinases). Spacer: A 3-carbon chain provides optimal distance for bidentate binding.
C	Aromatic/Amine Tail	Specificity Determinant: Antifungal: Bulky lipophilic groups (e.g., tert-butylphenyl) target the ergosterol pathway. Anticancer: [1][2][3][4][5][6] Heterocyclic tails (e.g., quinazoline, benzimidazole) target PI3K/mTOR kinases.

Primary Indication: Antifungal Activity

Mechanism: Sterol Biosynthesis Inhibition^[7]

Morpholine propanolamines function as "distal inhibitors" of the ergosterol biosynthesis pathway. Unlike azoles (which target CYP51/14

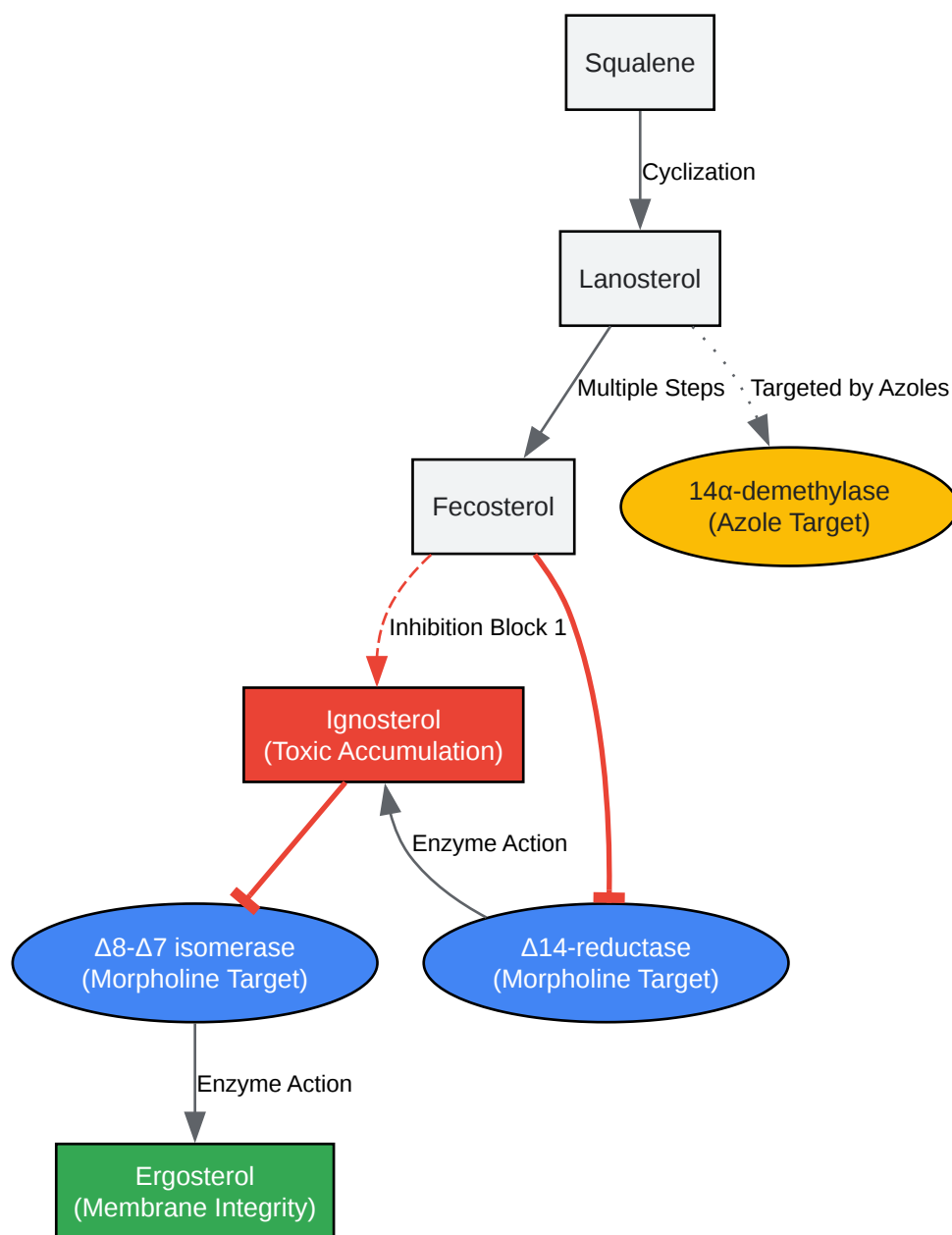
-demethylase), these derivatives specifically target

-reductase (ERG24) and

-isomerase (ERG2).

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the dual-inhibition point, leading to the accumulation of toxic ignosterol rather than ergosterol, causing membrane destabilization.



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Figure 1: Dual-target inhibition of ergosterol synthesis by morpholine derivatives. Red T-bars indicate inhibition points.

Secondary Indication: Anticancer Activity

Mechanism: PI3K/Akt/mTOR Pathway Modulation[8]

Recent medicinal chemistry efforts have functionalized the propanolamine nitrogen with quinazoline or benzophenone moieties. These hybrids act as ATP-competitive inhibitors of lipid kinases.

- Cytotoxicity: IC

values in the low micromolar range (1–5

M) against MCF-7 (breast) and A549 (lung) cell lines.

- Selectivity: The morpholine ring occupies the solubility pocket of the kinase ATP-binding site, forming a crucial hydrogen bond with the hinge region backbone.

Experimental Protocols (Self-Validating Systems)

As a Senior Scientist, I emphasize that a protocol is only as good as its controls. The following workflows include mandatory "Go/No-Go" checkpoints.

Protocol A: High-Throughput MIC Determination (Antifungal)

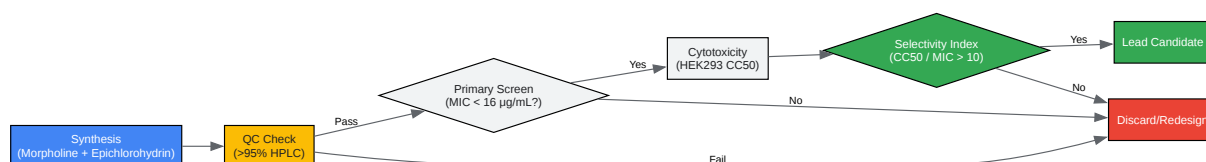
Objective: Determine Minimum Inhibitory Concentration (MIC) against *C. albicans* and *A. niger*.

- Inoculum Preparation:
 - Grow *C. albicans* on Sabouraud Dextrose Agar (SDA) for 24h at 35°C.
 - Suspend colonies in sterile saline to reach 0.5 McFarland standard (CFU/mL).
 - Checkpoint: Verify density via OD (Target: 0.12–0.15). If outside range, re-suspend.
- Compound Dilution:
 - Dissolve morpholine derivative in 100% DMSO to 10 mg/mL stock.

- Perform serial 2-fold dilutions in RPMI 1640 medium (buffered with MOPS, pH 7.0). Final testing range: 64 g/mL to 0.125 g/mL.
- Control 1: Amorolfine (Positive Control). Expected MIC: 0.03–0.25 g/mL.
- Control 2: Solvent Control (1% DMSO). Must show full growth.
- Incubation & Readout:
 - Add 100 L inoculum to 100 L drug dilution in 96-well plates.
 - Incubate at 35°C for 48h.
 - Readout: Visual score (0 = optically clear, 4 = full growth). MIC is the lowest concentration with score 0.

Protocol B: Screening Workflow Logic

The following DOT diagram outlines the decision logic for advancing a hit from synthesis to lead optimization.



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Figure 2: Decision tree for morpholine propanolamine lead selection.

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